Second harmonic generation (SHG) efficiency in DSTMS

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Compound of Interest	
Compound Name:	DSTMS
Cat. No.:	B6288764

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An In-depth Technical Guide to Second Harmonic Generation (SHG) Efficiency in **DSTMS**

For researchers, scientists, and professionals in drug development, understanding the nonlinear optical (NLO) properties of advanced materials is crucial for applications in imaging, sensing, and spectroscopy. The organic crystal 4-N,N-dimethylamino-4′-N′-methyl-stilbazolium 2,4,6-trimethylbenzenesulfonate (**DSTMS**) has emerged as a highly promising material due to its exceptional second-order nonlinear optical activity. This guide provides a comprehensive overview of the Second Harmonic Generation (SHG) efficiency in **DSTMS**, detailing its fundamental optical properties, experimental methodologies, and comparative performance.

Core Optical Properties of **DSTMS**

DSTMS is an organic salt crystal known for its large nonlinear optical coefficients and favorable properties for frequency conversion applications.[1] Its molecular structure, featuring a positively charged stilbazolium chromophore and a negatively charged trimethylbenzenesulfonate anion, is engineered to override the natural tendency for antiparallel alignment, resulting in a noncentrosymmetric crystal structure essential for second-order nonlinear effects like SHG.[1][2]

Linear Optical Properties

The linear optical characteristics of **DSTMS**, such as its refractive index and absorption profile, are fundamental to its performance in nonlinear applications. The crystal exhibits significant

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birefringence and low absorption in key wavelength ranges, which are advantageous for phase-matching.[1][2]

Property	Value	Wavelength / Conditions
Principal Refractive Indices	n_1 = 2.026 ± 0.006	Measured from 0.6 to 1.6 µm[2]
n_2 = 1.627 ± 0.004	Measured from 0.6 to 1.6 µm[2]	
n_3 = 1.579 ± 0.005	Measured from 0.6 to 1.6 µm[2]	
Birefringence (Δn)	~0.5	At 1.55 µm (between n_1 and n_2)[1][2]
Transparency Range	600 nm to 2000 nm	[1][2]
Absorption Coefficient (α)	< 0.7 cm^{-1}	In the telecommunication range (~1.55 µm)[1][2]
< 1 cm^{-1}	Between 800 nm and 1600 nm[3]	

Nonlinear Optical (NLO) Properties

The NLO properties of **DSTMS** are among the highest reported for organic crystals, making it exceptionally efficient for SHG and other parametric processes like terahertz (THz) wave generation.[1][3] The dominant tensor element, d_{111}, is a direct result of the preferential alignment of the chromophores within the crystal lattice.[1]

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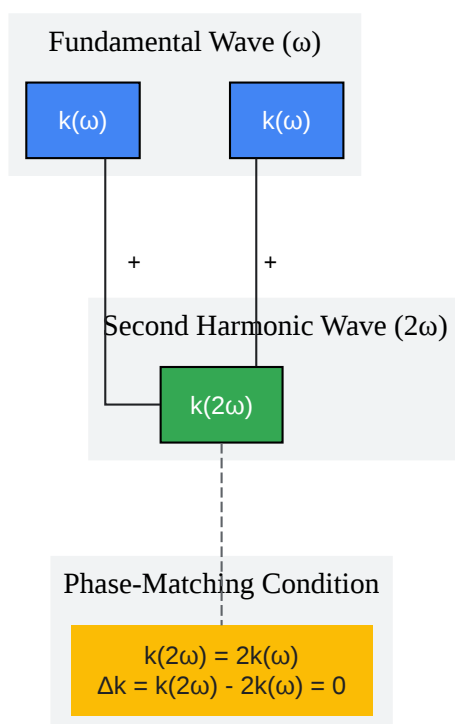| Property	Value (pm/V)	Wavelength / Conditions
NLO Coefficient (d_{111})	214 ± 20	At a fundamental wavelength of 1.9 µm[1][2]
NLO Coefficient (d_{122})	32 ± 4	At a fundamental wavelength of 1.9 µm[1]
NLO Coefficient (d_{212})	25 ± 3	At a fundamental wavelength of 1.9 µm[1]
Effective NLO Coefficient (d_eff)	> 25	For parametric oscillation from 1 to 2.2 µm[1]
~230	For THz generation[3]	

SHG Efficiency and Performance

DSTMS has demonstrated superior SHG efficiency compared to both other organic crystals and standard inorganic materials like Beta Barium Borate (BBO).[4] Its performance is particularly notable in the near-infrared (NIR) region.

Fundamental Wavelength	Laser Fluence	Max SHG Efficiency	Comparison
1200 - 1550 nm	0.88 ± 0.02 mJ/cm²	~19.2%	DAST (~12.1%), PNPA (~18.7%), BBO (~3.1%)[4]
1450 nm	~0.22 mJ/cm²	Efficiency saturates	[4]
2000 nm	0.66 ± 0.02 mJ/cm²	~3.8%	DAST (~2.3%), PNPA (~3.0%), BBO (~1.9%) [4]
1064 nm	Not specified	~2x that of KDP	[5]
1064 nm	Not specified	~0.7x that of urea	[5]

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At higher laser fluences, the SHG efficiency in **DSTMS** can saturate, a phenomenon attributed to the increased prevalence of multiphoton absorption.[4] For a fundamental wavelength of 1450 nm, this saturation effect becomes consistent at incident fluences as low as ~0.22 mJ/cm².[4]

The Principle of Phase Matching

Efficient SHG requires the conservation of momentum, a condition known as phase matching. [6][7] This means the wave vector of the generated second harmonic wave ($k_{2\omega}$) must be twice the wave vector of the fundamental wave (k_ω). When this condition ($\Delta k = 0$) is met, the fundamental and second harmonic waves travel at the same velocity, allowing for constructive interference and a continuous transfer of energy to the second harmonic wave along the length of the crystal.[6][8][9]

Fundamental Wave (ω)

$k(\omega)$ $k(\omega)$

+   +

Second Harmonic Wave (2ω)

$k(2\omega)$

Phase-Matching Condition

$k(2\omega) = 2k(\omega)$
$\Delta k = k(2\omega) - 2k(\omega) = 0$

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Diagram 1: The principle of phase matching for efficient SHG.

In birefringent crystals like **DSTMS**, the refractive index depends on the polarization and propagation direction of light.[6] This property allows for phase matching to be achieved by
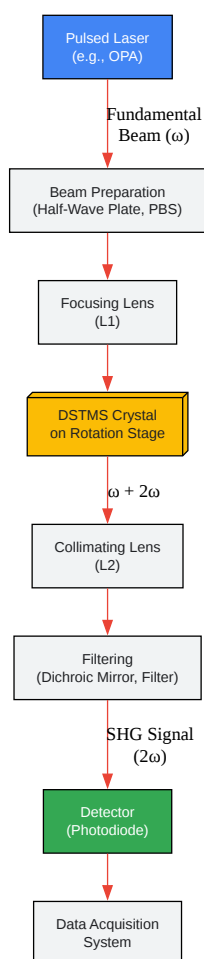
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carefully selecting the crystal orientation and the polarization of the incident laser beam.[10]

Experimental Protocol for SHG Measurement

Measuring the SHG efficiency of a **DSTMS** crystal involves a precise optical setup. The Maker-fringe technique is a common method used to determine the nonlinear optical tensor elements. [1][2] A generalized experimental workflow is described below.

Methodology

- Laser Source: A tunable pulsed laser, such as an Optical Parametric Amplifier (OPA), provides the fundamental beam at the desired wavelength (e.g., in the 1200-2000 nm range). The pulse duration is typically in the femtosecond or picosecond regime.

- Beam Preparation: The laser output is passed through a half-wave plate (λ/2) to control the polarization of the light incident on the crystal. A polarizing beam splitter can be used to ensure pure linear polarization.

- Focusing: A lens (L1) focuses the fundamental beam onto the **DSTMS** crystal. The focusing conditions must be carefully controlled to manage the laser fluence and avoid optical damage.[4]

- Crystal Mounting: The **DSTMS** crystal is mounted on a rotation stage. This allows for precise angular adjustment to achieve the optimal phase-matching angle for a given wavelength.[11]

- SHG Generation: As the fundamental beam passes through the crystal, a second harmonic wave is generated at half the wavelength (e.g., 600-1000 nm).

- Beam Collection and Filtering: A second lens (L2) collimates the output beams. A dichroic mirror and a band-pass filter are used to separate the generated second harmonic signal from the residual fundamental beam.

- Detection: The intensity of the isolated SHG signal is measured using a photodiode or a power meter.

- Data Acquisition: The SHG power is recorded as a function of input power, wavelength, or crystal orientation angle to determine the conversion efficiency and nonlinear coefficients.

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┌─────────────────┐
│   Pulsed Laser  │
│   (e.g., OPA)   │
└─────────────────┘
         │
   Fundamental
     Beam (ω)
         │
┌─────────────────┐
│ Beam Preparation│
│(Half-Wave Plate,│
│      PBS)       │
└─────────────────┘
         │
┌─────────────────┐
│  Focusing Lens  │
│      (L1)       │
└─────────────────┘
         │
┌─────────────────┐
│   DSTMS Crystal │
│ on Rotation Stage│
└─────────────────┘
         │
      ω + 2ω
         │
┌─────────────────┐
│ Collimating Lens│
│      (L2)       │
└─────────────────┘
         │
┌─────────────────┐
│    Filtering    │
│(Dichroic Mirror,│
│     Filter)     │
└─────────────────┘
         │
    SHG Signal
      (2ω)
         │
┌─────────────────┐
│    Detector     │
│  (Photodiode)   │
└─────────────────┘
         │
┌─────────────────┐
│ Data Acquisition│
│     System      │
└─────────────────┘
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References

- 1. Optica Publishing Group [opg.optica.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.aip.org [pubs.aip.org]
- 4. Characterization of organic crystals for second-harmonic generation [opg.optica.org]
- 5. researchgate.net [researchgate.net]

- 6. youtube.com [youtube.com]

- 7. m.youtube.com [m.youtube.com]

- 8. youtube.com [youtube.com]

- 9. m.youtube.com [m.youtube.com]

- 10. youtube.com [youtube.com]

- 11. youtube.com [youtube.com]

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